

Dolutegravir Clinical Trial Meta-analysis: A Comparative Guide

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Compound of Interest

Compound Name: *Dolutegravir*

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This guide provides a comprehensive meta-analysis of pivotal clinical trial data for **dolutegravir** (DTG), an integrase strand transfer inhibitor (INSTI) widely used in the treatment of HIV-1 infection. The analysis focuses on comparing the efficacy and safety of **dolutegravir**-based regimens with other common antiretroviral therapies in treatment-naïve adult patients. This document is intended for researchers, scientists, and drug development professionals.

Executive Summary

Dolutegravir, as part of a combination antiretroviral therapy, has consistently demonstrated non-inferiority and, in some cases, superiority in virologic suppression compared to other widely used core agents, including efavirenz (EFV), raltegravir (RAL), and ritonavir-boosted darunavir (DRV/r). Meta-analyses of key clinical trials indicate that **dolutegravir**-based regimens generally offer a favorable balance of high efficacy and a good safety profile, with a lower incidence of discontinuations due to adverse events compared to some comparator regimens.

Data Presentation: Efficacy and Safety Outcomes

The following tables summarize the quantitative data from meta-analyses of key randomized controlled trials.

Table 1: Virologic Suppression (HIV-1 RNA <50 copies/mL) at Week 48 in Treatment-Naïve Patients

Comparison	Dolutegravir (DTG)	Comparator	Odds Ratio (95% CI)	Key Trials Included
DTG vs. Efavirenz (EFV)	88%	81%	1.64 (1.35 - 1.96) [1]	SINGLE
DTG vs. Raltegravir (RAL)	88%	85%	Not significantly different[2][3]	SPRING-2
DTG vs. Darunavir/ritonavir (DRV/r)	90%	83%	DTG Superior (p=0.025)[4]	FLAMINGO
DTG + 3TC vs. DTG + TDF/FTC	91%	93%	Non-inferior[5][6]	GEMINI-1 & GEMINI-2

Table 2: Mean Change in CD4+ Cell Count from Baseline at Week 48

Comparison	Dolutegravir (DTG)	Comparator	Mean Difference (cells/ μ L)	Key Trials Included
DTG vs. Efavirenz (EFV)	+267	+208	59 (33 to 84)[7]	SINGLE
DTG vs. Raltegravir (RAL)	+230	+230	No significant difference[3]	SPRING-2
DTG vs. Darunavir/ritonavir (DRV/r)	Not Reported	Not Reported	-	FLAMINGO

Table 3: Discontinuation Due to Adverse Events at Week 48

Comparison	Dolutegravir (DTG)	Comparator	Percentage of Patients	Key Trials Included
DTG vs. Efavirenz (EFV)	2%	10%	[8]	SINGLE
DTG vs. Raltegravir (RAL)	2%	2%	[2][9]	SPRING-2
DTG vs. Darunavir/ritonavir (DRV/r)	2%	4%	[4]	FLAMINGO

Experimental Protocols

Detailed methodologies for the key clinical trials cited in this meta-analysis are outlined below.

SINGLE (ING114467)

- Objective: To compare the efficacy and safety of a once-daily regimen of **dolutegravir** plus abacavir-lamivudine with the once-daily single-tablet regimen of efavirenz-tenofovir-emtricitabine in treatment-naïve HIV-1-infected adults.[10][11]
- Study Design: Phase 3, randomized, double-blind, non-inferiority trial.[10]
- Patient Population: Antiretroviral-naïve adults with HIV-1 infection, plasma HIV-1 RNA ≥ 1000 copies/mL, and no evidence of viral resistance.[7] Participants were also required to be HLA-B*5701-negative.
- Randomization and Treatment: Patients were randomized 1:1 to receive either **dolutegravir** 50 mg plus abacavir-lamivudine or a fixed-dose combination of efavirenz/tenofovir/emtricitabine.
- Primary Endpoint: The proportion of participants with an HIV-1 RNA level of less than 50 copies/mL at week 48.[7]

SPRING-2 (ING113086)

- Objective: To compare the efficacy and safety of once-daily **dolutegravir** with twice-daily raltegravir, each in combination with a fixed-dose nucleoside reverse transcriptase inhibitor (NRTI) backbone, in treatment-naïve adults with HIV-1 infection.[\[2\]](#)[\[3\]](#)
- Study Design: Phase 3, randomized, double-blind, double-dummy, non-inferiority trial.[\[2\]](#)[\[12\]](#)
- Patient Population: Antiretroviral-naïve adults with HIV-1 infection and a plasma HIV-1 RNA concentration of ≥ 1000 copies/mL.[\[1\]](#)[\[2\]](#)
- Randomization and Treatment: Patients were randomized 1:1 to receive either **dolutegravir** 50 mg once daily or raltegravir 400 mg twice daily, with an investigator-selected NRTI backbone (abacavir/lamivudine or tenofovir/emtricitabine).[\[2\]](#)[\[12\]](#)
- Primary Endpoint: The proportion of patients with a plasma HIV-1 RNA level of less than 50 copies/mL at week 48.[\[3\]](#)

FLAMINGO (ING114915)

- Objective: To compare the efficacy and safety of once-daily **dolutegravir** with once-daily darunavir/ritonavir, each in combination with an investigator-selected NRTI backbone, in treatment-naïve adults with HIV-1 infection.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Study Design: Phase 3b, multicenter, open-label, non-inferiority study.[\[13\]](#)[\[14\]](#)
- Patient Population: Antiretroviral-naïve adults with HIV-1 infection, plasma HIV-1 RNA ≥ 1000 copies/mL, and no evidence of resistance at screening.[\[4\]](#)[\[13\]](#)
- Randomization and Treatment: Patients were randomized 1:1 to receive either **dolutegravir** 50 mg once daily or darunavir 800 mg plus ritonavir 100 mg once daily, with either tenofovir-emtricitabine or abacavir-lamivudine as the NRTI backbone.[\[13\]](#)
- Primary Endpoint: The proportion of patients with a plasma HIV-1 RNA of less than 50 copies/mL at week 48.[\[15\]](#)

GEMINI-1 & GEMINI-2

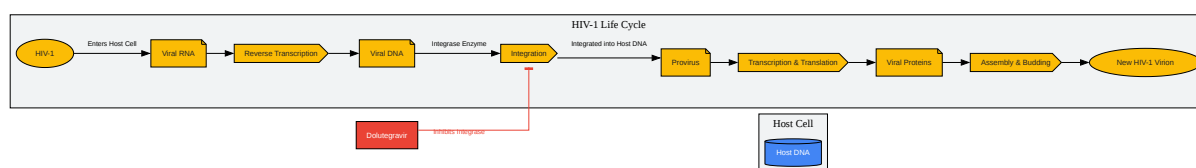
- Objective: To evaluate the safety and efficacy of a two-drug regimen of **dolutegravir** and lamivudine compared to a three-drug regimen of **dolutegravir** and tenofovir/emtricitabine in

treatment-naïve HIV-1 infected adults.[5][16]

- Study Design: Two identical, phase 3, randomized, double-blind, non-inferiority studies.[17]
- Patient Population: Antiretroviral-naïve adults with HIV-1 infection and baseline viral loads of up to 500,000 copies/mL.[5][6]
- Randomization and Treatment: Participants were randomized 1:1 to receive either **dolutegravir** 50 mg plus lamivudine 300 mg or **dolutegravir** 50 mg plus a fixed-dose combination of tenofovir/emtricitabine.[16][17]
- Primary Endpoint: The proportion of participants with a plasma HIV-1 RNA <50 copies/mL at Week 48.[5]

Mandatory Visualizations

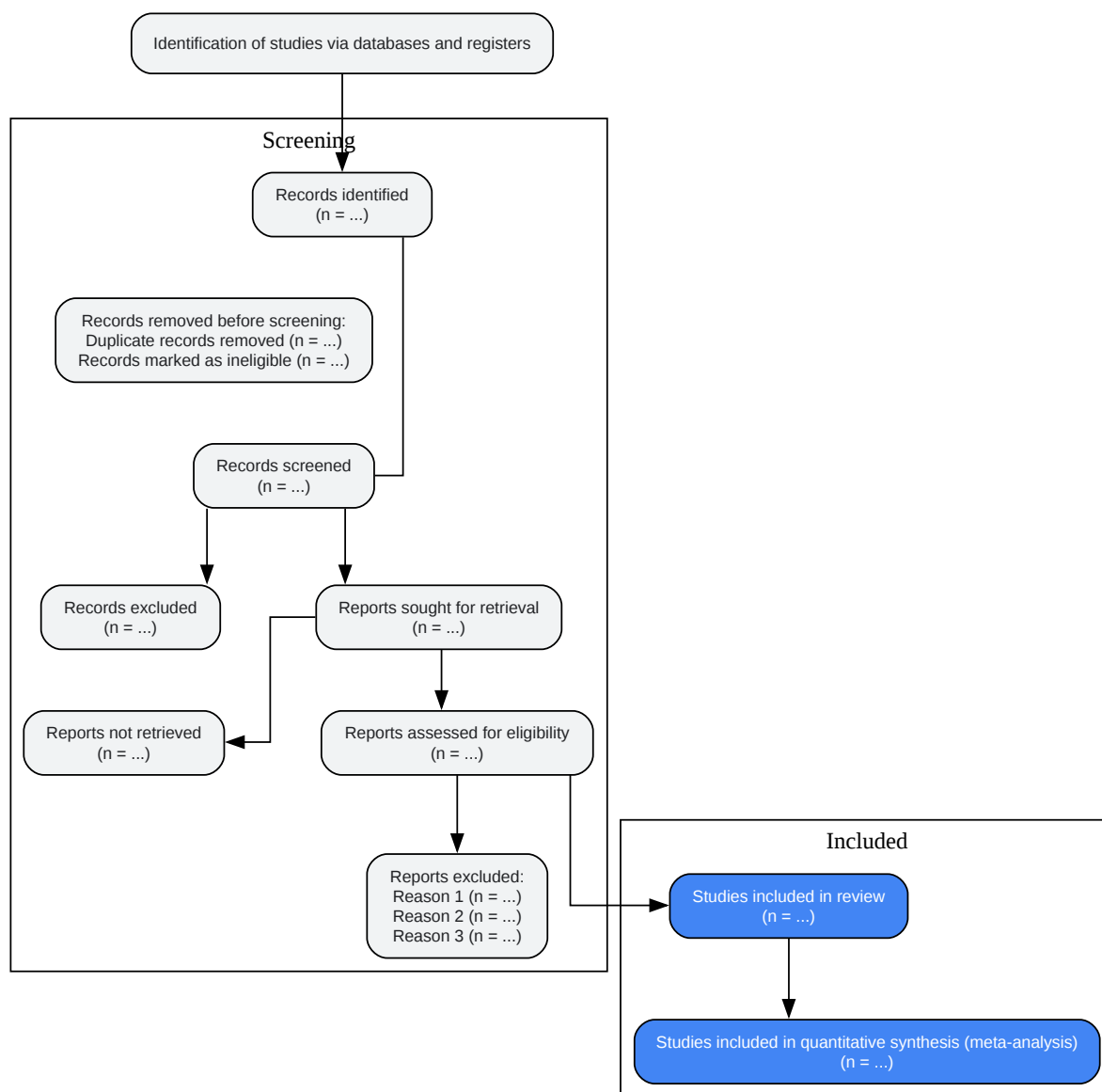
Signaling Pathway of Dolutegravir



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Caption: Mechanism of action of **Dolutegravir** in the HIV-1 life cycle.

Experimental Workflow: PRISMA Flow Diagram for Meta-analysis



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Caption: PRISMA flow diagram illustrating the study selection process for a meta-analysis.

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